

An In-depth Technical Guide to Ulinastatin (CAS Number: 80449-32-7)

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Compound of Interest

Compound Name: 2,4-Dioxaspiro[5.5]undec-8-ene,
3-(2-furanyl)-

CAS No.: 80449-31-6

Cat. No.: B036296

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Introduction: Unveiling Ulinastatin, a Potent Endogenous Protease Inhibitor

Ulinastatin, identified by CAS number 80449-32-7, is a glycoprotein of significant interest in the medical and scientific communities.^[1] Extracted and purified from human urine, it functions as a urinary trypsin inhibitor (UTI).^[1] This acidic glycoprotein is composed of 143 amino acids and possesses a molecular weight ranging from 25 to 40 kDa.^{[1][2]} Structurally, Ulinastatin is characterized by two Kunitz-type domains, which are responsible for its potent serine protease inhibitory activity.^[3]

Clinically, highly purified Ulinastatin has been utilized in several Asian countries, including Japan, South Korea, China, and India, for the management of various critical conditions.^[1] These include acute and chronic pancreatitis, sepsis, septic shock, and Stevens-Johnson syndrome.^[1] Marketed under brand names such as Miraclid, U-Tryp, and Techpool Roan, its therapeutic efficacy stems from its broad-spectrum inhibition of serine proteases and its ability

to modulate the inflammatory cascade.^[1] This guide provides a comprehensive technical overview of Ulinastatin, encompassing its physicochemical properties, manufacturing processes, mechanism of action, experimental protocols, and toxicological profile.

Physicochemical and Biological Properties

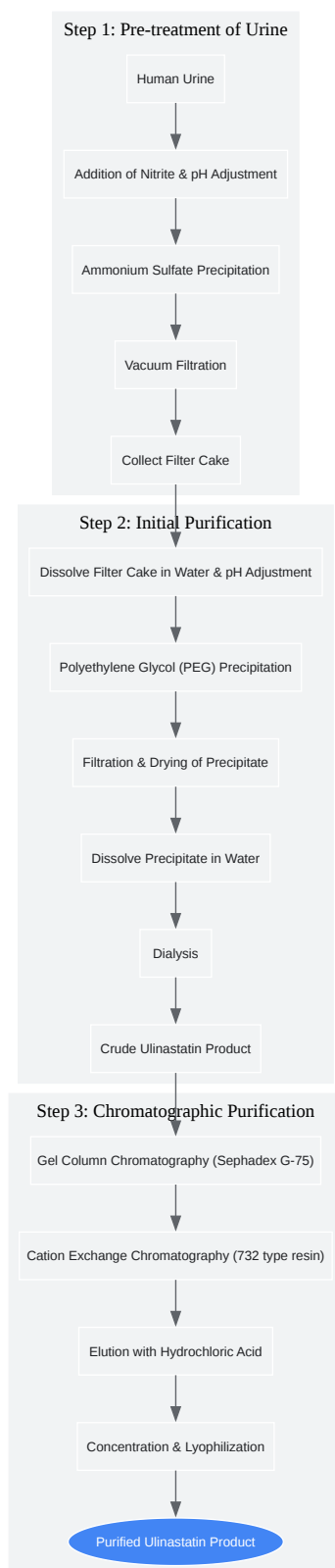
Ulinastatin's identity as a glycoprotein dictates its key physicochemical and biological characteristics. A thorough understanding of these properties is essential for its formulation, handling, and application in both research and clinical settings.

Property	Value	Source(s)
CAS Number	80449-32-7	^[1]
Synonyms	Urinary Trypsin Inhibitor (UTI), Bikunin, Urinastatin	^[1]
Molecular Weight	25 - 40 kDa (glycoprotein)	^[1]
Isoelectric Point (pI)	2.6	^[2]
Appearance	Light brown to brown, clear liquid	^[4]
Storage Temperature	2°C to 8°C, protected from light	^[3]
Solubility	Soluble in water	^[3]
Half-life	Approximately 40 minutes after intravenous injection	^[3]
Excretion	24% of the administered dose is excreted in the urine within 6 hours	^[3]

Manufacturing and Purification: From Human Urine to a Purified Glycoprotein

The primary source for commercially available Ulinastatin is human urine. The purification process is a multi-step procedure designed to isolate the glycoprotein with high purity and activity. While recombinant production methods are being explored, the extraction from urine remains a prevalent method.^[5]

Workflow for Purification of Ulinastatin from Human Urine



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Caption: Purification workflow of Ulinastatin from human urine.

Detailed Protocol for Purification from Human Urine

The following protocol is a synthesis of the steps described in patent literature, providing a comprehensive overview of the manufacturing process.[\[2\]](#)[\[6\]](#)

Step 1: Pre-treatment of Urine

- Add nitrite to collected human urine and adjust the pH.
- Perform precipitation by adding an ammonium sulfate solution.
- Collect the precipitate by vacuum filtration, retaining the filter cake.[\[2\]](#)[\[6\]](#)

Step 2: Initial Purification

- Dissolve the filter cake in water and adjust the pH.
- Add polyethylene glycol (PEG) to induce further precipitation.
- Filter and dry the resulting precipitate.
- Dissolve the dried precipitate in water.
- Perform dialysis to remove small molecule impurities, yielding a crude Ulinastatin product.[\[2\]](#)
[\[6\]](#)

Step 3: Chromatographic Purification

- Dissolve the crude Ulinastatin in water and load it onto a gel column (e.g., Sephadex G-75) for size-exclusion chromatography. Elute with distilled water and collect the relevant fractions.
- Pool the active fractions, concentrate, and then load onto a cation exchange chromatography column (e.g., 732 type cation exchange resin).
- Elute the bound Ulinastatin with a hydrochloric acid solution.
- Collect the eluent containing the purified Ulinastatin, concentrate it, and then lyophilize to obtain the final, purified product.[\[2\]](#)[\[6\]](#)

Mechanism of Action: A Multi-pronged Attack on Inflammation

Ulinastatin exerts its therapeutic effects through a multifaceted mechanism of action, primarily centered on the inhibition of serine proteases and the subsequent modulation of inflammatory signaling pathways.

Inhibition of Serine Proteases

Ulinastatin is a broad-spectrum inhibitor of serine proteases. Its two Kunitz-type domains allow it to bind to and inactivate a wide array of these enzymes, including:

- Trypsin
- Chymotrypsin
- Kallikrein
- Plasmin
- Neutrophil elastase
- Cathepsin
- Thrombin
- Coagulation factors IXa, Xa, XIa, and XIIa^{[1][3]}

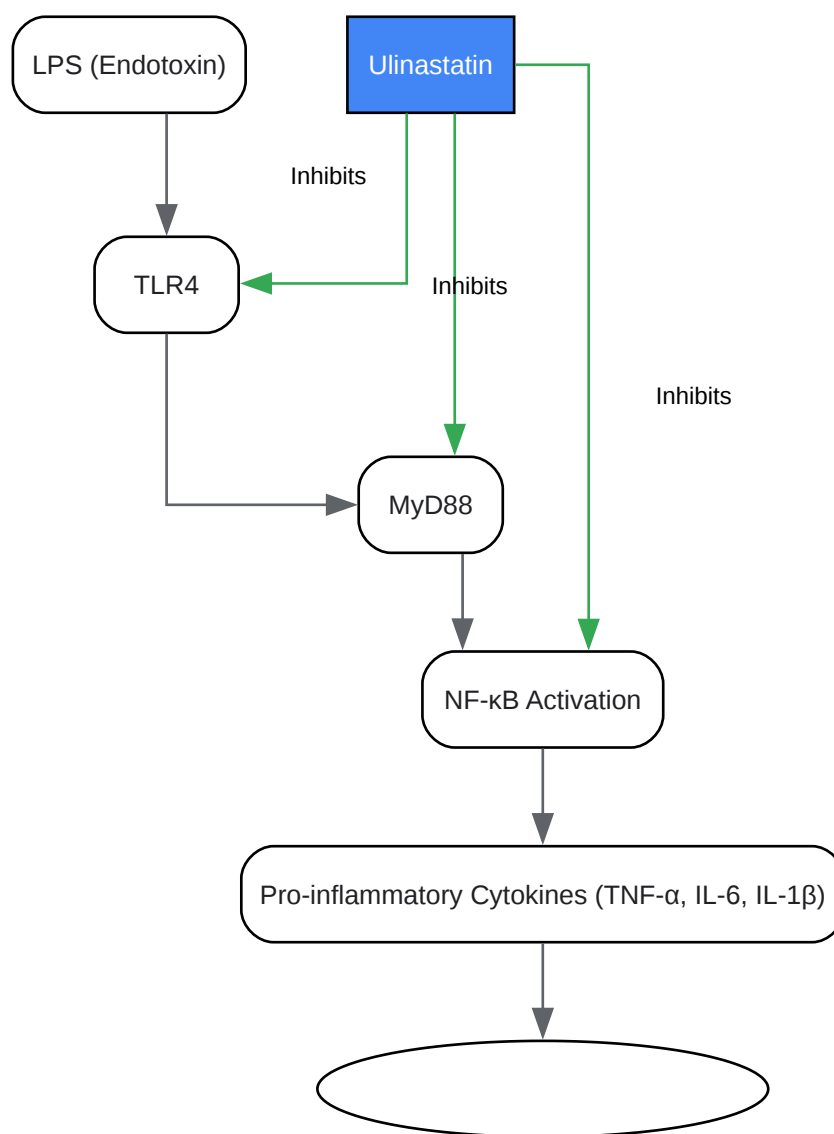
By inhibiting these proteases, Ulinastatin can attenuate the enzymatic cascades that contribute to tissue damage and inflammation in conditions like pancreatitis and sepsis.

Modulation of Inflammatory Signaling Pathways

Recent research has elucidated the impact of Ulinastatin on key intracellular signaling pathways that regulate the inflammatory response.

Inhibition of the TLR4/MyD88/NF- κ B Signaling Pathway In the context of sepsis, bacterial endotoxins like lipopolysaccharide (LPS) can activate Toll-like receptor 4 (TLR4). This

activation triggers a downstream signaling cascade involving Myeloid differentiation primary response 88 (MyD88), leading to the activation of the transcription factor Nuclear Factor-kappa B (NF- κ B). Activated NF- κ B then translocates to the nucleus and promotes the transcription of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6. Studies have shown that Ulinastatin can significantly inhibit the expression of TLR4, MyD88, and NF- κ B, thereby reducing the production of these inflammatory mediators and protecting against sepsis-induced tissue injury.[7]



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Caption: Ulinastatin's inhibition of the TLR4/MyD88/NF- κ B pathway.

Inhibition of the JNK/NF- κ B Signaling Pathway Ulinastatin has also been shown to suppress LPS-induced inflammatory injury by inhibiting the phosphorylation of c-Jun N-terminal kinase (JNK). This, in turn, prevents the degradation of I κ B α , an inhibitor of NF- κ B, thereby blocking NF- κ B activation.

Experimental Protocols

For researchers and drug development professionals, standardized assays are crucial for evaluating the activity and efficacy of Ulinastatin.

Fluorometric Serine Protease Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of Ulinastatin against a specific serine protease using a fluorogenic substrate.

Materials:

- Purified Ulinastatin
- Target serine protease (e.g., trypsin, chymotrypsin)
- Fluorogenic protease substrate (e.g., FITC-casein)
- Assay buffer (e.g., Tris-HCl or PBS at appropriate pH)
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of Ulinastatin in the assay buffer.
- Prepare a series of dilutions of Ulinastatin to be tested.
- In the wells of the 96-well microplate, add the assay buffer, the Ulinastatin dilutions, and the serine protease solution. Include a control well with no Ulinastatin.

- Incubate the plate at a controlled temperature (e.g., 37°C) for a pre-determined time to allow for the interaction between the inhibitor and the enzyme.
- Add the fluorogenic substrate to all wells to initiate the enzymatic reaction.
- Immediately begin monitoring the fluorescence intensity over time using a fluorescence microplate reader with appropriate excitation and emission wavelengths for the chosen substrate.
- The rate of increase in fluorescence is proportional to the protease activity. Calculate the percentage of inhibition for each Ulinastatin concentration compared to the control.
- Plot the percentage of inhibition against the logarithm of the Ulinastatin concentration to determine the IC50 value.

Toxicology and Safety Profile

Ulinastatin generally exhibits a favorable safety profile, with adverse effects being rare.

Parameter	Value	Species	Source(s)
Lethal Dose 50% (LD50)	> 3 x 10 ⁶ U/kg	Mouse, Rat	[8]

Adverse Effects: In a Japanese study, adverse effects were reported in 0.84% of patients and were generally mild.[3] These included:

- Increased transaminases (0.36%)
- Eosinophilia or leucopenia (0.16%)
- Rash (0.13%)
- Gastrointestinal symptoms (0.08%)
- Fever (0.02%)
- Local irritation at the injection site (0.02%)[3]

Conclusion and Future Directions

Ulinastatin (CAS 80449-32-7) is a well-characterized glycoprotein with potent serine protease inhibitory and anti-inflammatory properties. Its established clinical use in several countries for critical conditions like pancreatitis and sepsis underscores its therapeutic potential. The detailed understanding of its purification from human urine provides a basis for its current production, while the elucidation of its mechanism of action at the molecular level, particularly its inhibition of the NF- κ B signaling pathway, opens avenues for further research and development.

Future investigations may focus on the development of robust and scalable recombinant production methods to ensure a consistent and high-quality supply. Further exploration of its therapeutic applications in other inflammatory and protease-driven diseases is also warranted. The comprehensive technical information provided in this guide serves as a valuable resource for scientists and clinicians working with this important therapeutic agent.

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